

# Personal protective equipment for handling 6-Bromo-2-naphthoic acid

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## Compound of Interest

Compound Name: 6-Bromo-2-naphthoic acid

Cat. No.: B044796

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## Essential Safety and Handling Guide for 6-Bromo-2-naphthoic Acid

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **6-Bromo-2-naphthoic acid**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

## Hazard Identification and Physicochemical Properties

**6-Bromo-2-naphthoic acid** is a pale brown, crystalline powder.<sup>[1][2]</sup> It is classified as an irritant to the eyes, skin, and respiratory system.<sup>[2]</sup> While comprehensive toxicological data is limited, it is harmful if inhaled, ingested, or comes into contact with skin.<sup>[2]</sup>

Table 1: Physicochemical Data for **6-Bromo-2-naphthoic Acid**

Property	Value	References
Molecular Formula	C <sub>11</sub> H <sub>7</sub> BrO <sub>2</sub>	[1][2]
Molar Mass	251.08 g/mol	[1][2]
Appearance	Pale brown or white crystalline powder	[1][2]
Melting Point	294-295 °C	[1][2][3][4]
Boiling Point	387.3 ± 17.0 °C (Predicted)	[1][2][4]
Solubility	Insoluble in water. Slightly soluble in DMSO and methanol.	[1][2][3][4]
Density	1.648 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1][2][4]
Flash Point	188 °C	[2]
pKa	4.06 ± 0.30 (Predicted)	[1][2][4]

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following equipment must be worn at all times when handling **6-Bromo-2-naphthoic acid**.

Table 2: Required Personal Protective Equipment (PPE)

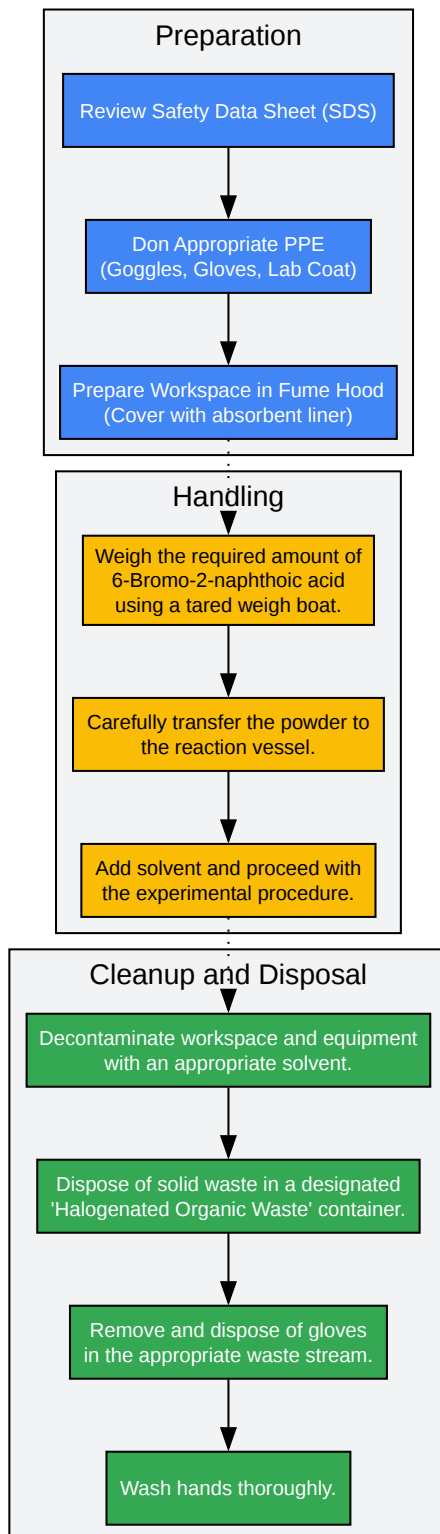
Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.	Protects against dust particles and potential splashes.
Hand Protection	Nitrile rubber gloves (minimum 8 mil thickness).	Provides resistance to a broad range of chemicals, including organic acids. Butyl rubber gloves are also a suitable alternative. <a href="#">[5]</a>
Body Protection	A fully buttoned laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved N95 or P95 respirator is recommended, especially when handling larger quantities or when adequate ventilation is not guaranteed. For significant aerosol generation, a half-mask respirator with organic vapor/acid gas cartridges and P95 particulate filters may be necessary.	Prevents inhalation of irritating dust particles.

## Operational Plan: Step-by-Step Handling Protocol

All handling of **6-Bromo-2-naphthoic acid** should be conducted within a certified chemical fume hood to minimize inhalation exposure.

### Experimental Workflow for Handling **6-Bromo-2-naphthoic Acid**

## Experimental Workflow: Handling 6-Bromo-2-naphthoic Acid

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Caption: A step-by-step workflow for the safe handling of **6-Bromo-2-naphthoic acid**.

## Emergency Procedures

In the event of an exposure or spill, immediate action is crucial.

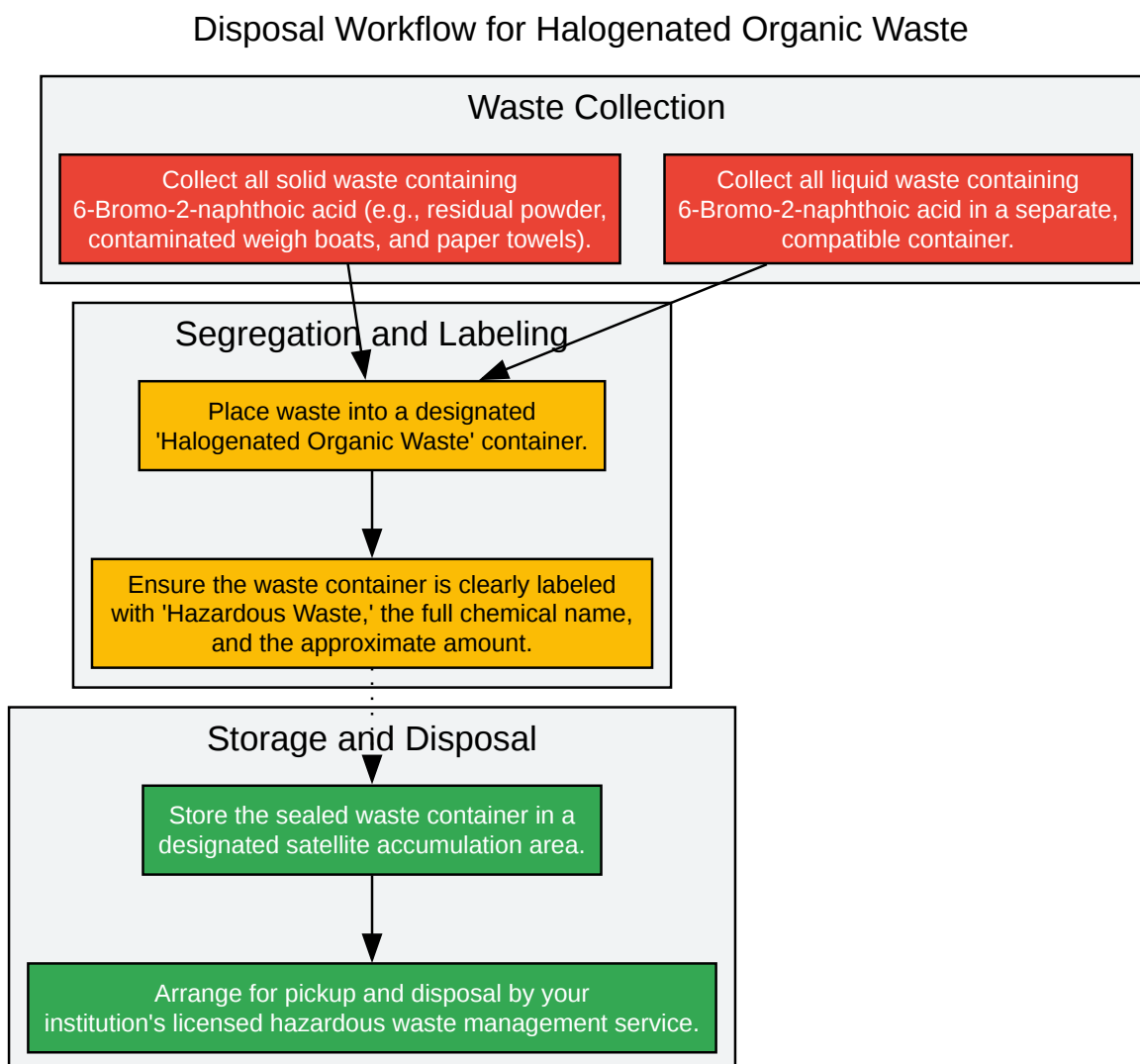
Table 3: First Aid and Emergency Measures

Exposure Type	Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Minor Spill	Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation. Place in a sealed, labeled container for hazardous waste disposal. Clean the spill area with a suitable solvent.
Major Spill	Evacuate the area and prevent entry. Contact your institution's environmental health and safety department immediately.

## Disposal Plan: Step-by-Step Protocol

As a halogenated aromatic compound, **6-Bromo-2-naphthoic acid** and its contaminated waste must be disposed of as hazardous waste. Do not dispose of it down the drain or in regular trash.

#### Disposal Workflow for **6-Bromo-2-naphthoic Acid** Waste



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Caption: A procedural diagram for the proper disposal of **6-Bromo-2-naphthoic acid** waste.

By adhering to these safety protocols, researchers can minimize the risks associated with the handling and disposal of **6-Bromo-2-naphthoic acid**, ensuring a safe and compliant laboratory environment.

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